

# CAY10566 Application Notes: Solubility, Protocols, and Cellular Effects

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## Compound of Interest

Compound Name: CAY10566

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These application notes provide detailed information on the solubility of **CAY10566**, a potent and selective inhibitor of stearyl-CoA desaturase 1 (SCD1), and protocols for its use in research settings. **CAY10566** is a valuable tool for studying the role of lipid metabolism in various physiological and pathological processes, including cancer.[\[1\]](#)[\[2\]](#)[\[3\]](#)

## Solubility Data

**CAY10566** is a crystalline solid that is soluble in several organic solvents but sparingly soluble in aqueous solutions.[\[4\]](#) The solubility of **CAY10566** can vary between suppliers and batches. It is recommended to use fresh DMSO for preparing stock solutions, as moisture can reduce solubility.[\[1\]](#) For some applications, sonication may be recommended to aid dissolution.[\[5\]](#)

Table 1: Solubility of **CAY10566** in Various Solvents

Solvent	Solubility (mg/mL)	Molarity (mM)	Source
Dimethyl Sulfoxide (DMSO)	10	-	<a href="#">[4]</a> <a href="#">[6]</a>
Dimethyl Sulfoxide (DMSO)	78	200.09	<a href="#">[1]</a>
Dimethyl Sulfoxide (DMSO)	24	61.57	<a href="#">[5]</a>
Dimethylformamide (DMF)	20	-	<a href="#">[4]</a> <a href="#">[6]</a>
Ethanol	0.15	-	<a href="#">[4]</a> <a href="#">[6]</a>
Water	Insoluble	-	<a href="#">[1]</a>
DMF:PBS (pH 7.2) (1:5)	0.15	-	<a href="#">[4]</a> <a href="#">[6]</a>

## Experimental Protocols

Below are protocols for preparing **CAY10566** solutions for in vitro and in vivo studies. When preparing solutions, it is best practice to add solvents sequentially and ensure the solution is clear before adding the next solvent.[\[3\]](#)

### Protocol 1: Preparation of CAY10566 Stock Solution in DMSO

This protocol is suitable for preparing a concentrated stock solution for subsequent dilution in cell culture media or for the preparation of formulations for in vivo studies.

Materials:

- **CAY10566** (crystalline solid)
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials

- Vortex mixer
- (Optional) Sonicator

Procedure:

- Weigh the desired amount of **CAY10566** in a sterile microcentrifuge tube.
- Add the appropriate volume of anhydrous DMSO to achieve the desired concentration (e.g., for a 10 mM stock solution, add the appropriate volume of DMSO to the calculated mass of **CAY10566**, which has a molecular weight of 389.8 g/mol ).
- Vortex the solution until the **CAY10566** is completely dissolved. If necessary, sonicate the solution to aid dissolution.[\[5\]](#)
- Store the stock solution at -20°C for up to 6 months or at -80°C for up to one year.[\[7\]](#)

## Protocol 2: Preparation of **CAY10566** for In Vitro Cell-Based Assays

This protocol describes the dilution of a DMSO stock solution into an aqueous cell culture medium. Note that high concentrations of **CAY10566** in aqueous media may lead to precipitation.[\[8\]](#)

Materials:

- **CAY10566** DMSO stock solution (from Protocol 1)
- Appropriate cell culture medium (e.g., DMEM, RPMI-1640)
- Sterile tubes

Procedure:

- Thaw the **CAY10566** DMSO stock solution at room temperature.
- Serially dilute the stock solution in the cell culture medium to achieve the desired final concentrations. It is recommended to keep the final DMSO concentration in the culture

medium below 0.5% to avoid solvent-induced cytotoxicity.

- Mix thoroughly by gentle pipetting or vortexing.
- Add the diluted **CAY10566** solution to the cells. If precipitation is observed upon dilution in the aqueous medium, sterile filtration using a 0.22 µm filter may be considered to remove insoluble particles.[8]

## Protocol 3: Preparation of CAY10566 for In Vivo Oral Administration

This protocol provides an example of a formulation for the oral administration of **CAY10566** in mice.[1][5][7]

Materials:

- **CAY10566** DMSO stock solution
- PEG300
- Tween-80
- Saline (0.9% NaCl) or Corn Oil
- Sterile tubes

Procedure for a PEG300/Tween-80 Formulation:[5][7]

- Prepare a working solution by adding the required volume of the **CAY10566** DMSO stock solution to a tube.
- Add PEG300 and mix until the solution is clear.
- Add Tween-80 and mix until the solution is clear.
- Add saline to reach the final desired volume and mix thoroughly.

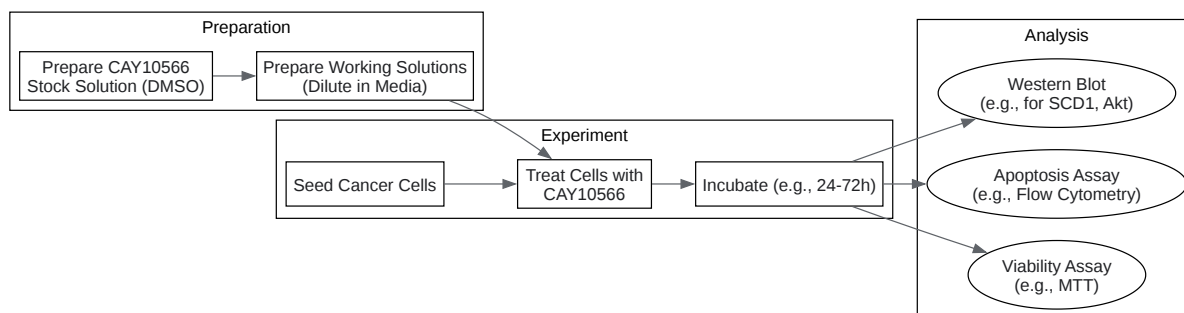
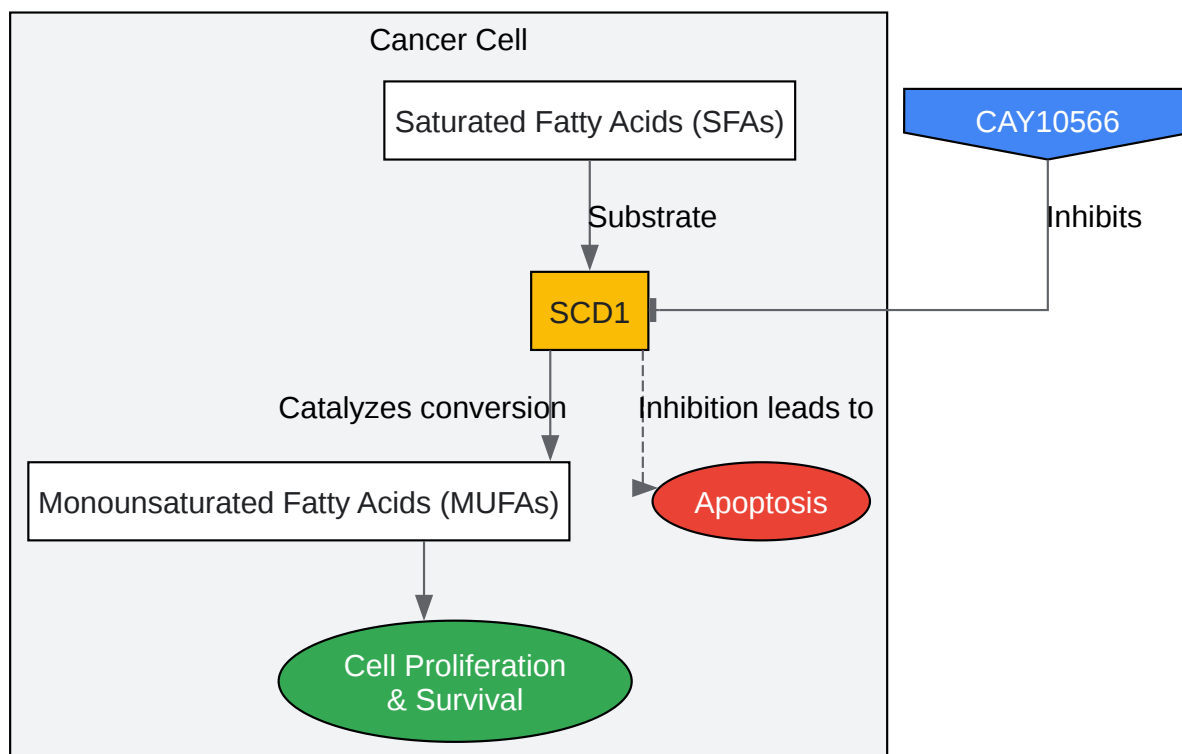
- For example, to prepare a 1 mL working solution, add 100  $\mu$ L of a 20.8 mg/mL DMSO stock solution to 400  $\mu$ L of PEG300, mix, then add 50  $\mu$ L of Tween-80, mix, and finally add 450  $\mu$ L of saline.<sup>[7]</sup> This yields a clear solution of approximately 2.08 mg/mL.<sup>[7]</sup>

Procedure for a Corn Oil Formulation:<sup>[1]</sup><sup>[7]</sup>

- Prepare a working solution by adding the required volume of the **CAY10566** DMSO stock solution to a tube.
- Add corn oil to reach the final desired volume and mix thoroughly to create a homogenous suspension.
- For example, to prepare a 1 mL working solution, add 100  $\mu$ L of a 25 mg/mL DMSO stock solution to 900  $\mu$ L of corn oil and mix evenly.<sup>[7]</sup>

## Mechanism of Action and Signaling Pathway

**CAY10566** is a potent inhibitor of Stearoyl-CoA Desaturase 1 (SCD1), an enzyme that catalyzes the synthesis of monounsaturated fatty acids (MUFAs) from saturated fatty acids (SFAs).<sup>[2]</sup><sup>[4]</sup> The inhibition of SCD1 by **CAY10566** leads to a decrease in the cellular pool of MUFAs, which can have significant downstream effects on cancer cells, including the inhibition of proliferation and induction of apoptosis.<sup>[2]</sup><sup>[9]</sup> In some cancer models, SCD1 inhibition has been shown to suppress signaling pathways such as the Akt/mTOR pathway.<sup>[2]</sup>



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